

Comparative analysis of Fayalite and wüstite under extreme conditions.

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Compound of Interest

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A Comparative Analysis of **Fayalite** (Fe_2SiO_4) and Wüstite (FeO) Under Extreme Conditions

This guide provides a detailed comparative analysis of the physical and chemical properties of **fayalite** (Fe_2SiO_4) and wüstite (FeO) under conditions of high pressure and high temperature. The information is intended for researchers and scientists in materials science, geophysics, and planetary science.

Introduction

Fayalite, the iron-rich end-member of the olivine solid solution series, and wüstite, a non-stoichiometric iron(II) oxide, are fundamental components in the Earth's mantle.[1] Their behavior under the extreme pressure and temperature conditions of the Earth's interior is crucial for understanding geophysical and geochemical processes. This guide compares their structural stability, phase transitions, and physical properties based on experimental data.

Structural Properties and Phase Transitions

Both **fayalite** and wüstite undergo significant structural changes as pressure and temperature increase. These transformations have profound implications for the density and seismic velocity of mantle materials.

Fayalite (Fe_2SiO_4)

At ambient conditions, **fayalite** crystallizes in the orthorhombic system.[2] Under high pressure, it transforms directly to ahrensite, the iron-rich analogue of ringwoodite, which has a spinel

structure. This transition is expected to occur at approximately 6–7 GPa under the conditions of the Earth's upper mantle.[2] Unlike its magnesium-rich counterpart, forsterite, **fayalite** does not form an intermediate wadsleyite-like phase.[2] However, in some high-pressure experiments, this transformation can be delayed, with **fayalite** remaining stable up to nearly 35 GPa, at which point it may become amorphous.[2]

Wüstite (FeO)

Wüstite is stable in the cubic B1 (NaCl-type) structure at ambient conditions.[3] Upon compression at room temperature, it undergoes a rhombohedral distortion at approximately 17 GPa.[3] At higher temperatures and pressures, a transition to the B8 (NiAs-type) structure has been suggested to occur around 70 GPa, though this is a subject of debate among researchers, with some studies not observing this phase change.[3]

Data Presentation: Comparative Properties

The following tables summarize key quantitative data for **fayalite** and wüstite under extreme conditions.

Table 1: General and Structural Properties

Property	Fayalite (Fe ₂ SiO ₄)	Wüstite (FeO)
Crystal System (Ambient)	Orthorhombic (Pbnm)[2]	Cubic (Fm-3m)
Density (Ambient)	4.39 g/cm ³ [2]	~5.7-6.0 g/cm ³
High-Pressure Polymorphs	Ahrensite (spinel structure)[2]	Rhombohedral distortion of B1; Possible B8 (NiAs-type) structure[3]
Phase Transition Pressure	~6-7 GPa to ahrensite[2]	~17 GPa to rhombohedral (Room T); ~70 GPa to B8 (High T, debated)[3]

Table 2: Thermophysical Properties at High Pressure

Property	Fayalite (Fe ₂ SiO ₄)	Wüstite (FeO)
Melting Curve	Decomposes under high hydrogen pressure[4]	Determined up to 77 GPa and 3100 K[3][5]
Thermal Expansion (at 50 GPa)	Data not readily available	~1.0 x 10 ⁻⁵ K ⁻¹ [6]
Lattice Thermal Conductivity	Data not readily available	Shows an anomalous pressure dependence, changing from a positive to negative pressure derivative around 33 GPa[7]
Electrical Conductivity	Increases with pressure and iron content; dominated by Fe ²⁺ -Fe ³⁺ hopping (small polaron) mechanism[8]	Increases with pressure and temperature

Experimental Protocols

The data presented in this guide are primarily derived from experiments conducted under simulated mantle conditions.

High-Pressure and High-Temperature Generation:

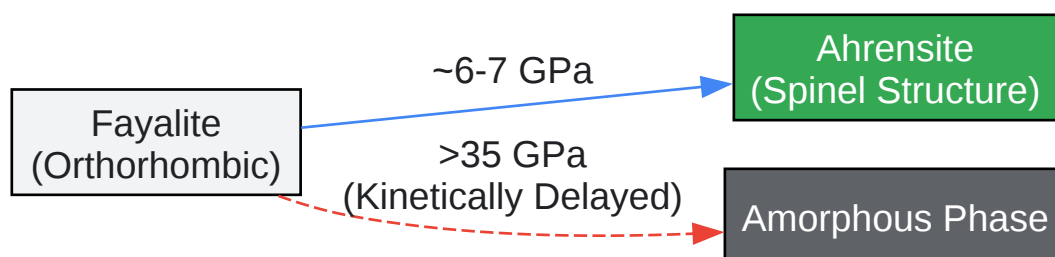
- **Diamond Anvil Cells (DAC):** This is the most common apparatus for generating static high pressures, often exceeding several hundred GPa.[9][10] Samples are compressed between two brilliant-cut diamonds. For high-temperature experiments, laser heating systems are integrated to heat the sample to thousands of degrees.[3][6]
- **Multi-Anvil Presses:** These devices, such as the Kawai-type apparatus, use multiple anvils to compress a larger sample volume than DACs, typically reaching pressures of up to ~25 GPa and temperatures of ~2500 °C.[8][9]
- **Shockwave Experiments:** High-powered lasers or gas guns generate shock waves that travel through a sample, creating fleeting states of extreme pressure and temperature.[10]

In-situ Analysis Techniques:

- X-ray Diffraction (XRD): Synchrotron X-ray sources are used to perform in-situ XRD on samples held at high pressure and temperature.[6] This allows for the determination of crystal structure, lattice parameters (and thus density), and the identification of phase transitions.
- Spectroscopy: Techniques like Raman and Mössbauer spectroscopy provide information on vibrational modes and the electronic state of iron, respectively.
- Electrical Conductivity Measurements: These are typically performed in a multi-anvil press where electrodes are in contact with the sample.[8]

Visualization of Phase Transitions

The following diagrams illustrate the pressure-induced phase transition pathways for **fayalite** and **wüstite**.



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Caption: Pressure-induced phase transitions of **Fayalite** (Fe₂SiO₄).



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Caption: Pressure-induced phase transitions of **Wüstite** (FeO).

Conclusion

Fayalite and wüstite exhibit distinct and complex behaviors under extreme conditions. **Fayalite** undergoes a direct transformation to a high-density spinel structure, a key feature of mantle mineralogy. Wüstite displays more complex phase relations, including a rhombohedral distortion and a debated transition to a hexagonal structure at very high pressures. The contrasting responses of these iron-rich minerals to pressure and temperature are critical for accurately modeling the Earth's deep interior. Further research, particularly on the thermophysical properties of **fayalite** at extreme conditions, will continue to refine our understanding of planetary differentiation and dynamics.

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